

Application Note: Stability of 1-Phenylethanol in Fragrance Formulations

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Compound of Interest

Compound Name: **1-Phenylethanol**

Cat. No.: **B076009**

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Audience: Researchers, scientists, and drug development professionals in the cosmetics and fragrance industries.

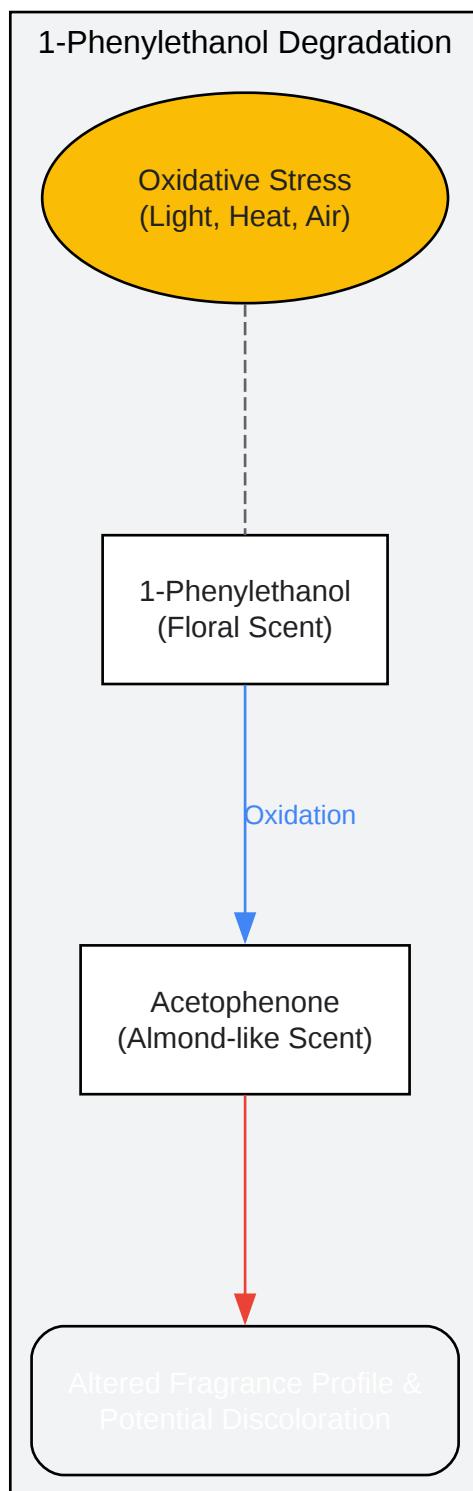
Introduction **1-Phenylethanol**, also known as Styrryl Alcohol, is an aromatic alcohol widely used in fragrance formulations for its mild, floral, gardenia-hyacinth scent.^[1] As a key component, its stability is critical to maintaining the olfactory integrity, color, and overall quality of the final product throughout its shelf life.^[2] Factors such as light, temperature, and interactions with other formulation components can lead to its degradation, potentially causing scent profile changes and discoloration.^{[2][3]} This document provides a comprehensive overview and detailed protocols for assessing the stability of **1-Phenylethanol** in fragrance formulations.

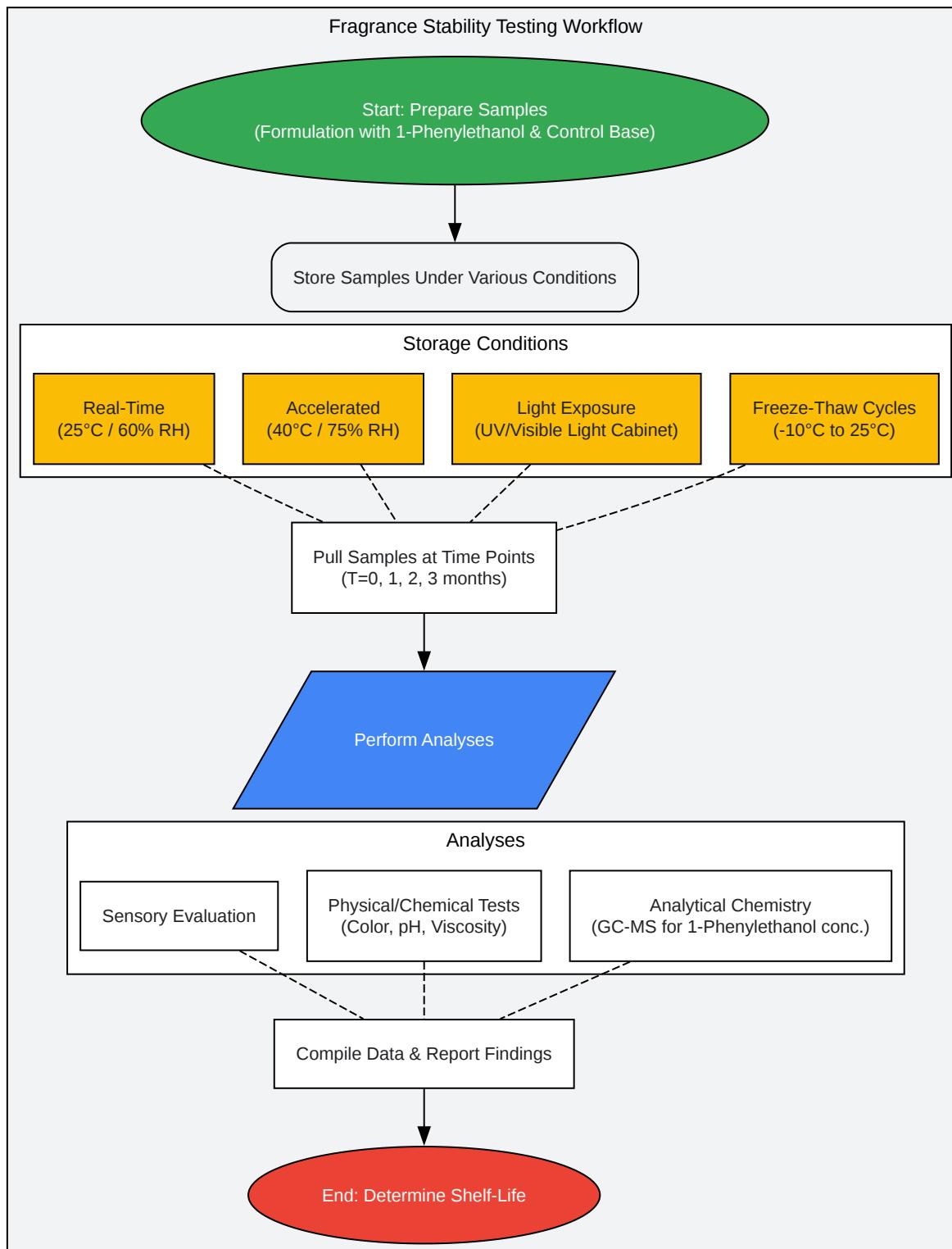
Factors Influencing Formulation Stability The stability of a fragrance is influenced by several factors that can alter its chemical and physical characteristics:

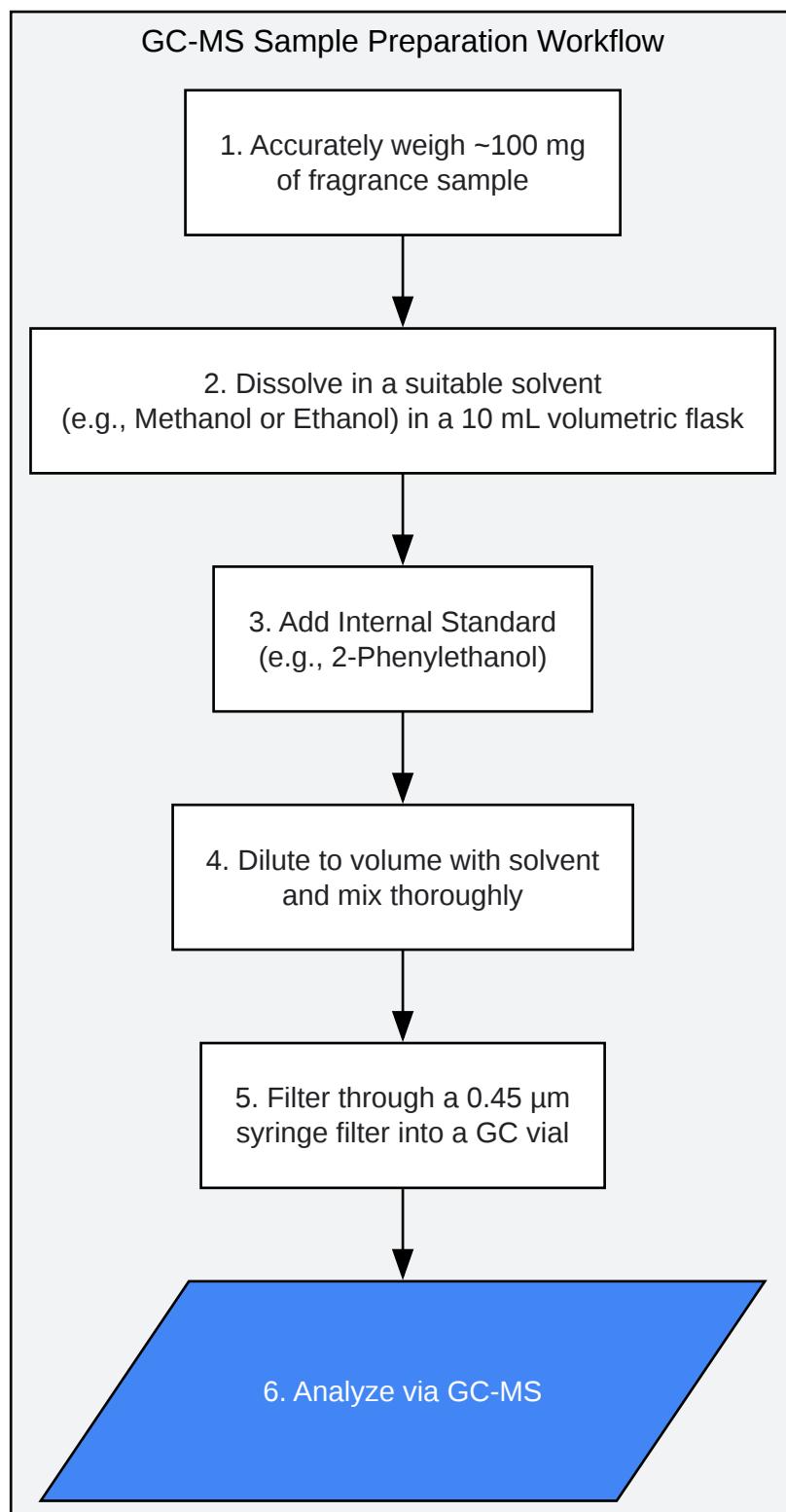
- Light Exposure: UV and visible light can catalyze the degradation of sensitive fragrance molecules like **1-Phenylethanol**, leading to changes in scent and color.^{[2][3]}
- Temperature Fluctuations: Elevated temperatures can accelerate the rate of chemical reactions, including oxidation and hydrolysis, while freeze-thaw cycles can affect the physical stability of the formulation, such as clarity and viscosity.^{[2][4]}

- Oxidation: Exposure to oxygen can lead to the oxidation of fragrance ingredients. For an aromatic alcohol like **1-Phenylethanol**, this can alter its chemical structure and scent profile. [\[2\]](#)
- Formulation pH: The acidity or alkalinity of the product base can influence the rate and pathway of chemical degradation.[\[4\]](#)
- Packaging: The choice of packaging material can impact stability. Certain materials may interact with fragrance components, and transparent packaging offers less protection from light.[\[2\]](#)

Potential Degradation Pathway of **1-Phenylethanol** The primary degradation pathway for **1-Phenylethanol** in a fragrance formulation, particularly under oxidative stress (exposure to air, light, or heat), is its oxidation to Acetophenone. This conversion changes the odor profile from a floral note to a harsher, almond-like scent and can contribute to overall fragrance instability.





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References

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